High-Resolution 1H NMR Structural Elucidation: 4-(3-Chloro-4-methylphenyl)aniline

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Compound of Interest

Compound Name:	*4-(3-Chloro-4-methylphenyl)aniline*
CAS No.:	*1355247-85-6*
Cat. No.:	*B581057*

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Executive Summary

This guide provides a technical analysis of the 1H NMR spectrum of **4-(3-Chloro-4-methylphenyl)aniline**, a functionalized biphenyl intermediate often synthesized via Suzuki-Miyaura cross-coupling.

Designed for medicinal chemists and materials scientists, this document compares the spectral "performance"—defined here as diagnostic resolution and structural distinctiveness—of the target molecule against its non-halogenated analog, 4'-Methyl-4-biphenylamine. The presence of the chlorine substituent at the 3-position of the B-ring breaks the symmetry of the biphenyl system, creating a unique splitting pattern that serves as a critical quality attribute (CQA) for validating synthetic success.

Structural Context & Nomenclature

To ensure accurate assignment, we define the structure and numbering system used throughout this analysis.

- Ring A (Aniline Moiety): Contains the amino group (

) at position 1 and the aryl attachment at position 4.

- Ring B (Substituted Phenyl): Attached to Ring A. Contains a Chlorine at position 3' and a Methyl group at position 4'.

Key Structural Feature: The 3'-Chloro substituent exerts both steric and electronic effects, desymmetrizing Ring B and altering the chemical environment of the adjacent protons compared to the simple methyl analog.

Comparative Spectral Performance

The following table contrasts the diagnostic signals of the target molecule with its direct alternative. This comparison validates why the chlorinated analog offers superior diagnostic resolution for confirming regioselectivity.

Table 1: Diagnostic Signal Comparison (400 MHz, DMSO-d6)

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Feature	Target: 4-(3-Chloro-4-methylphenyl)aniline	Alternative: 4'-Methyl-4-biphenylamine	Diagnostic Advantage
Symmetry (Ring B)	Asymmetric (ABC System)	Symmetric (AA'BB' System)	Target spectrum eliminates ambiguity regarding substitution patterns.
H-2' (Ortho to Link)	~7.65 ppm (d, J~2.0 Hz)	~7.45 ppm (d, J~8.0 Hz, part of AA'BB')	The H-2' proton in the target appears as a sharp meta-coupled doublet, distinct from the main aromatic cluster.
Methyl Group	~2.35 ppm (s)	~2.28 ppm (s)	Slight downfield shift in the target due to the ortho-Chlorine inductive effect.
Amino ( )	~5.10 ppm (br s)	~5.00 ppm (br s)	Consistent; confirms the integrity of the aniline ring.
Coupling Pattern	Complex (d, dd, d)	Simplified (Two doublets)	The complex splitting of the target proves the 1,3,4-substitution pattern.

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> *Note on Solvent Choice: DMSO-d6 is the recommended solvent over*
>
> . In
>
> , the amine protons often appear as a broad, exchange-broadened hump at 3.5–4.0 ppm. DMSO-d6 sharpens this signal into a distinct singlet or broad singlet at ~5.1 ppm, allowing for accurate integration.

Deep Dive: Signal Assignment Logic

The structural confirmation relies on identifying the specific splitting patterns on Ring B.

Ring A (Aniline)[1][2]

- Protons ortho to

  (H-2, H-6): These are electron-rich due to resonance donation from the nitrogen lone pair. They appear upfield, typically around 6.60 ppm as a doublet (J ~8.5 Hz).

- Protons meta to

  (H-3, H-5): These are deshielded by the aromatic ring current and the biphenyl linkage. They appear around 7.35 ppm as a doublet.

Ring B (3-Cl-4-Me-Phenyl)

This ring displays an ABC splitting pattern due to the 3-Chloro substituent:

- H-5' (Ortho to Methyl): Appears as a doublet (J ~8.0 Hz). The Chlorine is meta to this proton, having a minimal effect on coupling but a slight deshielding effect.

- H-6' (Para to Chlorine): Appears as a doublet of doublets (dd, J ~8.0, 2.0 Hz). It couples principally with H-5' (ortho) and weakly with H-2' (meta).

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- H-2' (Ortho to Chlorine): The most diagnostic peak. It is located between the Chlorine and the biphenyl bond. It appears as a narrow doublet (J ~2.0 Hz) due to meta-coupling with H-6'. The Chlorine atom deshields this proton significantly, pushing it downfield (approx. 7.6 – 7.7 ppm).[1]

Experimental Protocol: Validated Workflow

To replicate these results, follow this self-validating protocol designed to minimize water peaks and maximize resolution.

Step 1: Sample Preparation

- Mass: Weigh 5–10 mg of the purified solid.
- Solvent: Add 0.6 mL of DMSO-d6 (99.9% D).
  - Tip: Use ampules rather than stock bottles to prevent water uptake (

    signal at 3.33 ppm in DMSO can obscure methyl signals if large).
- Homogenization: Sonicate for 30 seconds. Ensure the solution is clear and free of suspended particles.

Step 2: Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence:zg30 (Standard 30° pulse)
- Number of Scans (NS): 16 (Sufficient for >5 mg sample)
- Relaxation Delay (D1): 1.0 – 2.0 seconds.
- Spectral Width (SW): 12 ppm (-1 to 11 ppm).
- Temperature: 298 K (25°C).

Step 3: Processing

- Phasing: Apply automatic phasing, then manual correction to ensure a flat baseline.

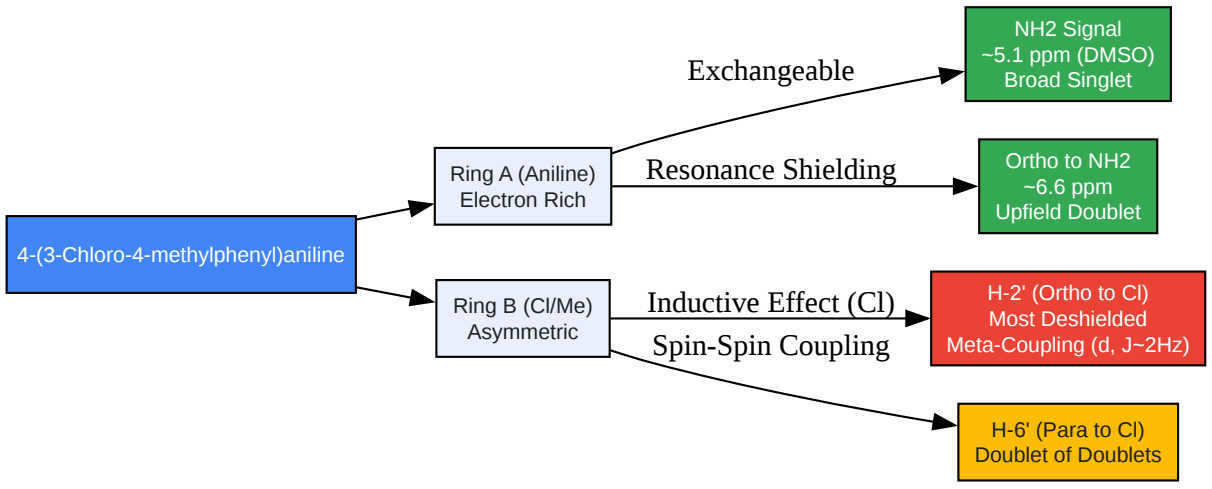
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- Referencing: Reference the residual DMSO quintet to 2.50 ppm.
- Integration:
  - Set the Methyl singlet (3H) as the reference integral of 3.00.
  - Verify the Amine peak integrates to ~2.0.
  - Verify the Aromatic region integrates to 7.0 protons total.

Visualization of Logic & Workflow

Diagram 1: Signal Assignment Logic

This diagram illustrates the causal link between the chemical structure and the observed NMR signals.



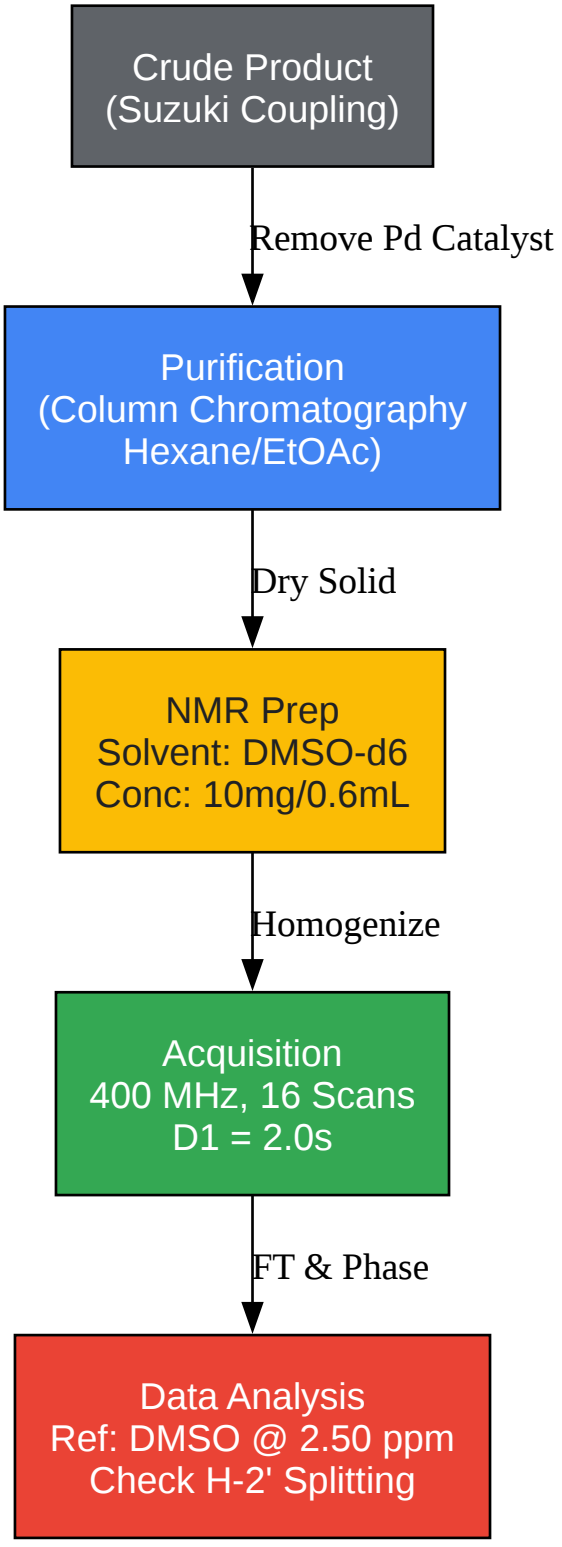
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Caption: Logic flow connecting structural moieties to specific diagnostic NMR signals.

Diagram 2: Experimental Workflow

A step-by-step guide from synthesis to validated spectrum.

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Caption: Operational workflow for obtaining high-fidelity spectral data.

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Sources

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- 2. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 3. scs.illinois.edu [scs.illinois.edu]
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